

GSK-5503A: A Comparative Guide to IC50 Determination in HEK293 Cells

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Compound of Interest

Compound Name: GSK-5503A

Cat. No.: B15623400

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This guide provides a focused comparison of the half-maximal inhibitory concentration (IC50) of **GSK-5503A**, a selective Calcium Release-Activated Calcium (CRAC) channel blocker. Due to the limited availability of public data, this guide centers on the IC50 determination of **GSK-5503A** in Human Embryonic Kidney (HEK293) cells and includes a comparison with the related compound, GSK-7975A.

Data Presentation: IC50 of GSK-5503A and GSK-7975A in HEK293 Cells

The following table summarizes the reported IC50 values for **GSK-5503A** and its structural analog, GSK-7975A, against CRAC channels in HEK293 cells.

Compound	Target	Cell Type	IC50 (μM)	Experimental Method
GSK-5503A	Orai1 and Orai3 currents	HEK293	~ 4	Whole-cell patch-clamp recording
GSK-7975A	Orai1 and Orai3 currents	HEK293	~ 4	Whole-cell patch-clamp recording

Data sourced from studies on selective CRAC channel blockers, which indicate that both **GSK-5503A** and GSK-7975A inhibit STIM1-mediated Orai1 and Orai3 currents with a similar potency in HEK293 cells[1][2][3][4].

Experimental Protocols

The determination of the IC50 values for **GSK-5503A** was primarily achieved through the whole-cell patch-clamp technique. This electrophysiological method allows for the direct measurement of ion channel currents in living cells.

Whole-Cell Patch-Clamp Protocol for IC50 Determination of GSK-5503A

1. Cell Preparation:

- HEK293 cells are cultured and transiently co-transfected with plasmids encoding for the CRAC channel components, STIM1 and either Orai1 or Orai3. Often, these proteins are tagged with fluorescent markers (e.g., CFP-STIM1 and YFP-Orai1) for visualization.
- Cells are plated on glass coverslips a day before the experiment to allow for adherence.

2. Electrophysiological Recording:

- Recordings are performed at room temperature (20–24 °C) using a patch-clamp amplifier and data acquisition system.
- Borosilicate glass pipettes are pulled to a resistance of 3-5 MΩ when filled with the internal solution.
- The whole-cell configuration is established by forming a gigaseal between the pipette tip and the cell membrane, followed by a brief suction to rupture the membrane patch.

3. Solutions:

- Internal Pipette Solution (for passive store-depletion):
 - 145 mM Cesium methane sulfonate

- 8 mM NaCl
- 3.5 mM MgCl₂
- 10 mM HEPES
- 20 mM EGTA
- pH adjusted to 7.2 with CsOH
- External Solution:
 - 145 mM NaCl
 - 5 mM CsCl
 - 1 mM MgCl₂
 - 10 mM HEPES
 - 10 mM Glucose
 - 10 mM CaCl₂
 - pH adjusted to 7.4 with NaOH

4. Experimental Procedure:

- To activate CRAC channels, the intracellular calcium stores are passively depleted by the high concentration of the calcium chelator EGTA in the pipette solution.
- Once a stable whole-cell recording is achieved, a voltage ramp protocol (e.g., from -90 mV to +90 mV over 1 second, applied every 5 seconds from a holding potential of 0 mV) is used to elicit and measure the CRAC currents (I-CRAC).
- After a stable baseline I-CRAC is established, various concentrations of **GSK-5503A** are applied to the cell via the external solution.

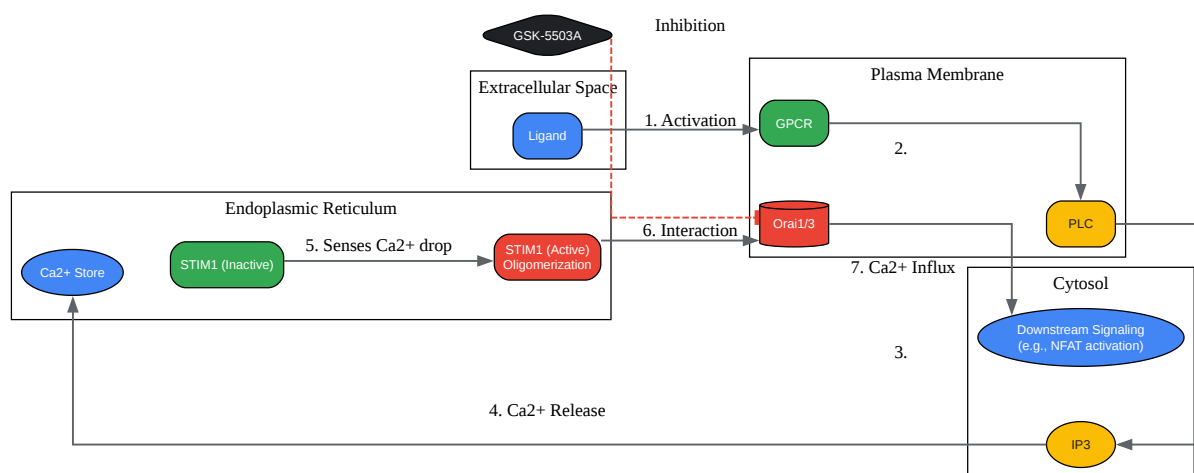
- The inhibitory effect of each concentration on the I-CRAC amplitude is recorded until a steady-state block is achieved.

5. Data Analysis:

- The percentage of current inhibition is calculated for each concentration of **GSK-5503A** relative to the baseline current.
- A concentration-response curve is generated by plotting the percentage of inhibition against the logarithm of the **GSK-5503A** concentration.
- The IC₅₀ value is then determined by fitting the concentration-response curve with a standard sigmoidal dose-response equation.

Mandatory Visualizations

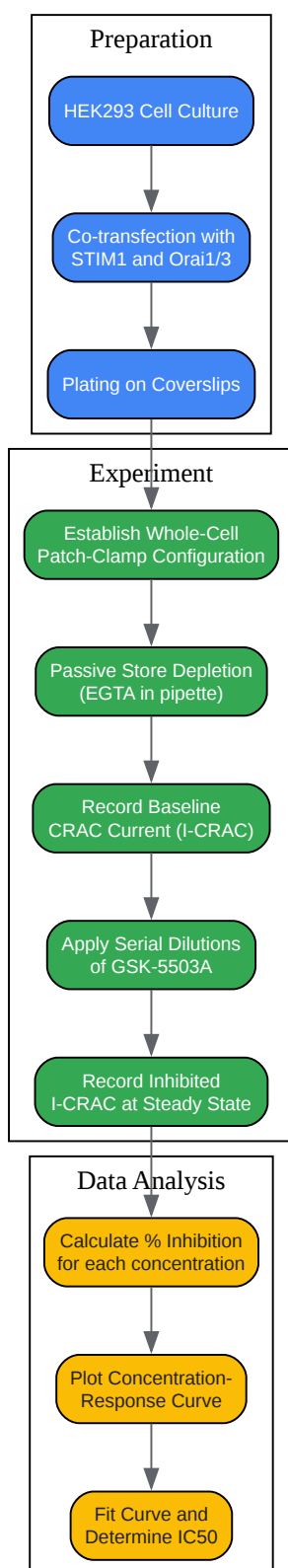
Signaling Pathway of CRAC Channel Activation and Inhibition by **GSK-5503A**



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Caption: CRAC channel activation pathway and point of inhibition by **GSK-5503A**.

Experimental Workflow for IC50 Determination



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Caption: Workflow for determining the IC₅₀ of **GSK-5503A** using whole-cell patch-clamp.

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